

Application of Pyraflufen-ethyl for broadleaf weed control in cereal crops

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Compound of Interest

Compound Name: Pyraflufen

Cat. No.: B041819

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Application Notes and Protocols for Pyraflufen-ethyl in Cereal Crops

1.0 Introduction

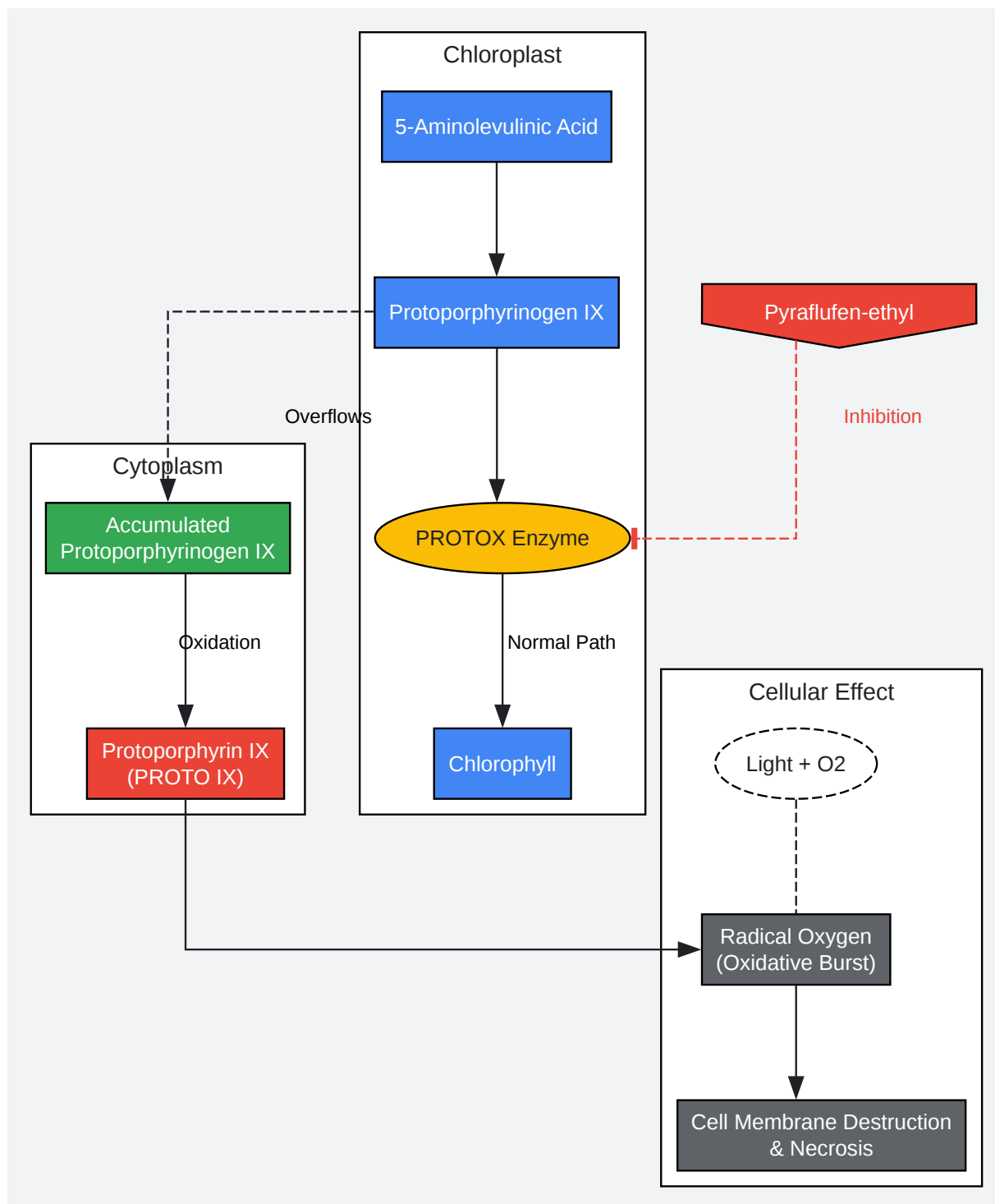
Pyraflufen-ethyl is a post-emergence herbicide belonging to the phenylpyrazole chemical family, specifically developed for the selective control of a wide spectrum of broadleaf weeds in cereal crops.[1][2] Its mode of action is the inhibition of the enzyme protoporphyrinogen oxidase (PPO), classifying it as a Group 14 (WSSA) or Group E (HRAC) herbicide.[2][3] This active ingredient is characterized by its rapid contact action, efficacy at low application rates, and excellent crop selectivity in wheat, barley, triticale, oats, and cereal rye. In plants, the parent ester, **Pyraflufen**-ethyl, is rapidly hydrolyzed to its primary bioactive acid metabolite, which is responsible for the herbicidal activity. These notes provide detailed information on its mechanism of action, application guidelines, and experimental protocols for research and evaluation purposes.

2.0 Mechanism of Action

Pyraflufen-ethyl is a potent inhibitor of the enzyme protoporphyrinogen oxidase (PROTOX or PPO). This enzyme is crucial for the biosynthesis of both chlorophyll in plants and heme. The inhibition of PROTOX in the chloroplasts leads to a cascade of cytotoxic events.

- Inhibition: **Pyraflufen**-ethyl blocks the PROTOX enzyme, preventing the oxidation of protoporphyrinogen IX to protoporphyrin IX (Proto IX).
- Accumulation: This blockage causes the substrate, protoporphyrinogen IX, to accumulate and leak from the chloroplast into the cytoplasm.
- Oxidation: In the cytoplasm, a different, non-chloroplastic enzyme oxidizes the excess protoporphyrinogen IX into Proto IX.
- Photo-activation: In the presence of light and oxygen, the accumulated Proto IX generates highly reactive singlet oxygen radicals.
- Cellular Damage: These radical oxygen species attack and destroy cell membranes through lipid peroxidation, leading to rapid loss of membrane integrity, leakage of cellular contents, and ultimately, cell death.

This process results in the rapid appearance of symptoms on susceptible weeds, such as necrosis, yellowing, and leaf burn, followed by the death of the plant.



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Caption: Mechanism of action of **Pyraflufen-ethyl** via PPO inhibition.

3.0 Application Notes

3.1 Target Cereal Crops **Pyraflufen**-ethyl is registered for use in a variety of cereal crops, demonstrating high selectivity and safety.

- Wheat (Spring, Durum, Winter)
- Barley
- Oats
- Triticale
- Cereal Rye

3.2 Broadleaf Weed Control Spectrum **Pyraflufen**-ethyl provides effective control of numerous economically important broadleaf weeds. Efficacy can be dependent on the weed's growth stage at the time of application, with smaller, actively growing weeds being more susceptible.

Weed Control Level	Common Name	Scientific Name
Good to Very Good Control	Shepherd's-purse	Capsella bursa-pastoris
Lamb's-quarters / Fat-hen	Chenopodium album	Galium aparine
Henbit Dead-nettle	Lamium amplexicaule	
Red Dead-nettle	Lamium purpureum	
Annual Mercury	Mercurialis annua	
Redroot Pigweed	Amaranthus retroflexus	
Black Nightshade	Solanum nigrum	
Wild Mustard	Sinapis arvensis	
Control (Size Dependent)	Cleavers / Catchweed Bedstraw	
Common Chickweed	Stellaria media	Galium aparine
Field Bindweed	Convolvulus arvensis	
Common Poppy	Papaver rhoeas	
Scentless Chamomile	Tripleurospermum perforatum	
Persian Speedwell	Veronica persica	
Wild Buckwheat	Polygonum convolvulus	
Kochia	Kochia scoparia	
Volunteer Canola	Brassica napus	

Table 1: Spectrum of broadleaf weeds controlled by Pyraflufen-ethyl.

3.3 Application Rates and Efficacy **Pyraflufen**-ethyl is effective at very low use rates. For optimal performance, it should be applied post-emergence when weeds are young and actively growing. Application to weeds under stress from drought, frost, or waterlogging should be avoided.

Crop(s)	Application Rate (g a.i./ha)	Timing	Notes
Wheat, Barley	6 - 12	Post-emergence	Field trials in the UK and France demonstrated high selectivity and control at these rates.
Cereals	10 - 20	Post-emergence, weeds at 2-leaf stage	Provides fast action, with up to 80% efficacy observed 1 day after application on some species.
Wheat, Barley, Triticale	4.5	Pre-seeding or Pre-emergence	For burndown control of emerged broadleaf weeds.

Table 2:
Recommended application rates of Pyraflufen-ethyl in cereal crops.

3.4 Tank Mixtures and Resistance Management **Pyraflufen**-ethyl is a valuable tool for herbicide resistance management due to its Group 14 mode of action. It is an effective partner for tank-mixing with other herbicides to broaden the weed control spectrum. For instance, combining it with phenoxy herbicides or dicamba can enhance control of certain weed species. Always consult product labels for specific tank-mix compatibility and instructions.

4.0 Experimental Protocols

4.1 Protocol for Field Efficacy and Crop Safety Evaluation

This protocol outlines a standard methodology for assessing the efficacy of **Pyraflufen**-ethyl on broadleaf weeds and its safety on cereal crops in a field setting.

Objective: To determine the dose-response relationship of **Pyraflufen**-ethyl for broadleaf weed control and to evaluate the phytotoxicity and yield impact on the target cereal crop.

Materials and Equipment:

- Certified cereal crop seed
- Calibrated research plot sprayer (e.g., CO₂-pressurized backpack sprayer)
- Flat-fan nozzles
- Personal Protective Equipment (PPE)
- Plot marking stakes and measuring tapes
- Weed assessment tools (e.g., quadrats, biomass clippers)
- Crop injury rating scales (e.g., 0-100% scale, where 0=no injury, 100=crop death)
- Data collection forms or electronic devices
- Plot combine for harvesting

Experimental Design:

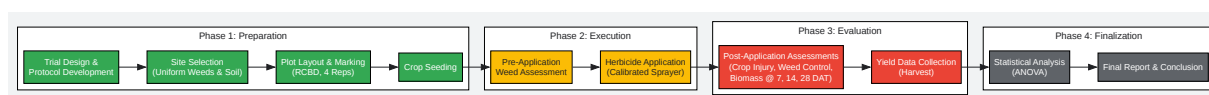
- Design: Randomized Complete Block Design (RCBD) is recommended to account for field variability.
- Replications: A minimum of four replications should be used.
- Plot Size: Minimum plot size should be 20 square meters (e.g., 2m x 10m) to minimize edge effects and allow for accurate yield assessment.
- Treatments:
 - Untreated Control (weedy check)
 - Weed-free Control (hand-weeded or maintained with a non-selective herbicide)

- **Pyraflufen**-ethyl at multiple rates (e.g., 0.5x, 1x, 2x of the proposed rate)
- Standard commercial herbicide for comparison

Procedure:

- Site Selection: Choose a site with uniform soil type and a known, consistent population of target broadleaf weeds.
- Plot Establishment: Prepare the seedbed according to local agronomic practices. Mark and stake out plots accurately.
- Planting: Sow the cereal crop at the recommended seeding rate and depth.
- Pre-Application Assessment: Before spraying, record the weed species present, their density (plants/m²), and growth stage in each plot.
- Herbicide Application:
 - Apply treatments at the specified crop and weed growth stage (e.g., crop at 2-4 leaf stage, weeds small and actively growing).
 - Use a spray volume of at least 300 L/ha to ensure thorough coverage.
 - Record environmental conditions at the time of application (temperature, humidity, wind speed, cloud cover).
- Post-Application Assessments:
 - Crop Injury: Visually assess phytotoxicity at 3, 7, 14, and 28 days after treatment (DAT).
 - Weed Control: Visually rate percent weed control by species at 7, 14, 28, and 42 DAT compared to the untreated control.
 - Weed Density and Biomass: At a set time point (e.g., 28 DAT), count the number of surviving weeds within a quadrat and harvest the above-ground biomass. Dry the biomass to a constant weight.

- **Yield Assessment:** At crop maturity, harvest the grain from a designated area within each plot using a plot combine. Adjust grain weight to a standard moisture content and calculate the yield (t/ha).
- **Data Analysis:** Analyze the data using Analysis of Variance (ANOVA). If the F-test is significant, use a mean separation test (e.g., Tukey's HSD or LSD at $P \leq 0.05$) to compare treatment means.

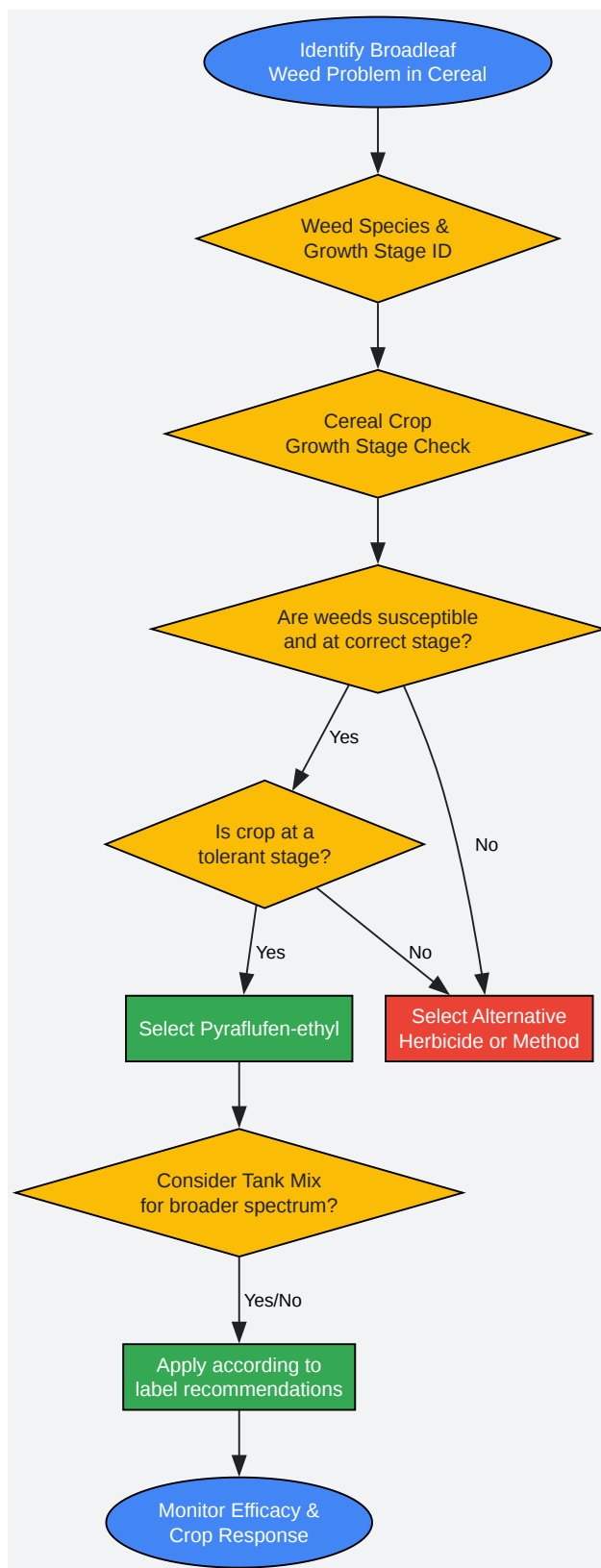


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Caption: Experimental workflow for a herbicide field efficacy trial.

5.0 Decision Logic for Application

The selection and application of **Pyraflufen**-ethyl should follow a logical process to ensure optimal results, crop safety, and stewardship.



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Caption: Decision-making flowchart for **Pyraflufen-ethyl** application.

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